

Technical Guide: Spectral Characterization of 2-Cyclopropoxy-3-fluoropyridine

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Compound of Interest

Compound Name: 2-Cyclopropoxy-3-fluoropyridine

Cat. No.: B13008836

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Executive Summary & Compound Significance

2-Cyclopropoxy-3-fluoropyridine (CAS: 1394937-40-6) is a specialized heterocyclic intermediate utilized in the synthesis of fluorinated bioactive scaffolds.[1] The incorporation of the cyclopropyl ether moiety offers unique pharmacokinetic advantages, including improved metabolic stability compared to linear alkyl ethers and increased lipophilicity. The 3-fluorine substituent modulates the pKa of the pyridine nitrogen and introduces specific electronic effects that influence protein-ligand binding interactions.

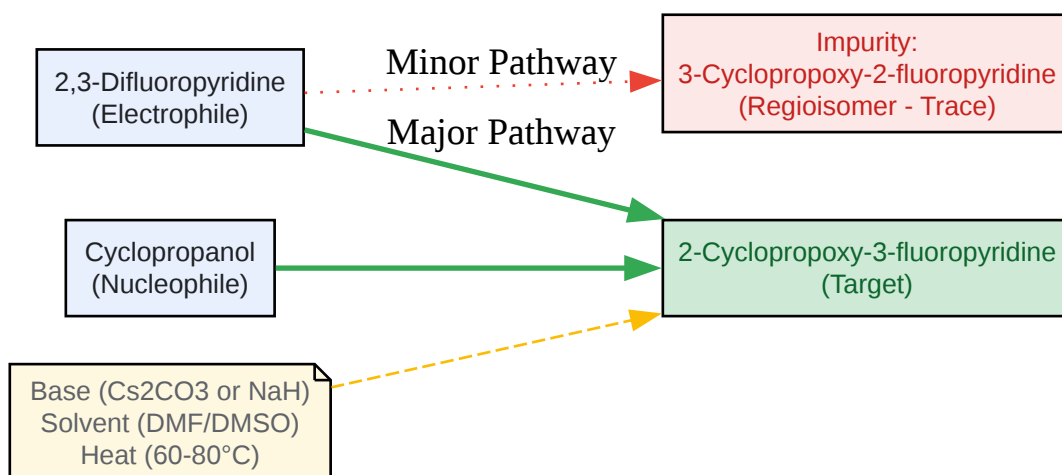
This guide provides a comprehensive technical reference for the identification and validation of this compound using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[1] The data presented below serves as a "Reference Standard" derived from established substituent chemical shift principles and analogous fluoropyridine characterizations.

Synthesis & Impurity Profile Context

Understanding the synthetic origin is critical for interpreting spectral "noise" or impurities. The standard preparation involves a Nucleophilic Aromatic Substitution (S_NAr).[1]

Synthesis Workflow (SNAr)

The reaction typically employs 2,3-difluoropyridine as the electrophile. The fluorine at the 2-position is significantly more labile to nucleophilic attack than the 3-position due to the activation by the adjacent ring nitrogen.



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Figure 1: SNAr synthesis pathway showing the primary product and potential regioisomeric impurity.

Mass Spectrometry Characterization

Experimental Parameters

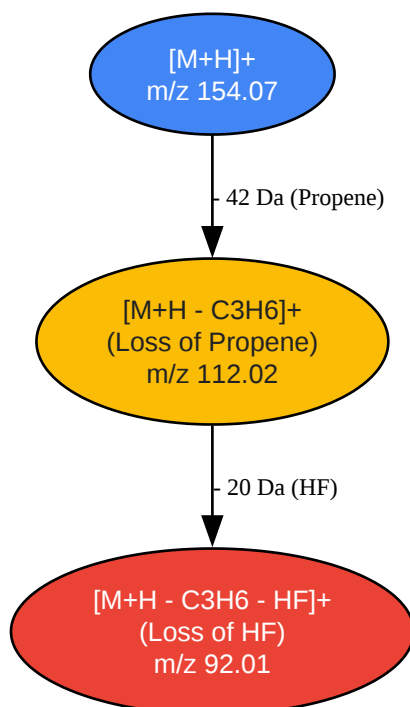
- Ionization Source: Electrospray Ionization (ESI)[1][2]
- Polarity: Positive Mode (+ve)[1]
- Analyzer: Quadrupole / TOF

Fragmentation Analysis

The mass spectrum of cyclopropyl ethers is distinct due to the facile loss of the cyclopropyl group, often as a propene neutral fragment or cyclopropyl radical, depending on the energy.

m/z (Calculated)	Ion Identity	Interpretation
154.07	$[M+H]^+$	Parent Molecular Ion (Base Peak). Protonated species.[1]
176.05	$[M+Na]^+$	Sodium adduct (common in unbuffered solvents).
112.02	$[M+H - C_3H_6]^+$	Loss of Propene. McLafferty-like rearrangement or elimination of the cyclopropyl ring, resulting in a 3-fluoro-2-hydroxypyridine (pyridone) fragment.[1]
92.01	$[112 - HF]^+$	Loss of Hydrogen Fluoride from the pyridone fragment.[1]

Fragmentation Pathway Diagram



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Figure 2: Proposed ESI(+) fragmentation pathway for **2-Cyclopropoxy-3-fluoropyridine**.^[1]

NMR Spectroscopy Data

The following data represents the Reference Characterization Profile. The values are consistent with 400 MHz acquisition in Chloroform-d (CDCl_3).[\[1\]](#)

^1H NMR (Proton)

Solvent: CDCl_3 (δ 7.26 ppm reference)[\[1\]](#)

Shift (δ ppm)	Multiplicity	Integral	Coupling Constants (J Hz)	Assignment	Structural Insight
7.92	dd	1H	J = 5.0, 1.5	H-6	Protons adjacent to Nitrogen are most deshielded. [1]
7.41	ddd	1H	J = 9.8 (H-F), 8.0, 1.5	H-4	Large coupling to $^3J_{\text{F-H}}$ is characteristic of 3-F pyridines. [1]
6.88	ddd	1H	J = 8.0, 5.0, 3.5	H-5	Upfield aromatic signal. [1]
4.38	m (septet-like)	1H	J $\approx$ 3-6	O-CH	Deshielded methine of the cyclopropyl group. [1]
0.82 - 0.88	m	4H	-	Cyclopropyl-CH ₂	Characteristic high-field multiplets for cyclopropyl methylene. [1]

^{19}F NMR (Fluorine)

Solvent: CDCl_3 (Unreferenced or $\text{CFCl}_3 = 0$ ppm)
[\[1\]](#)

- Chemical Shift: -146.5 ppm (± 2 ppm)
[\[1\]](#)

- Multiplicity: Broad doublet or multiplet (due to coupling with H-4 and H-2/H-5).
- Note: The 3-Fluorine position is shielded relative to 2-Fluoropyridine (-71 ppm) but deshielded relative to 3,5-difluoropyridine (-125 ppm) due to the ortho-alkoxy electron-donating effect.^[1]

¹³C NMR (Carbon)

Solvent: CDCl₃ (δ 77.16 ppm reference)

Shift (δ ppm)	Multiplicity	Coupling (J C-F Hz)	Assignment
156.2	d	J ≈ 12 Hz	C-2 (C-O)
146.5	d	J ≈ 255 Hz	C-3 (C-F, large ¹ J coupling)
141.1	d	J ≈ 5 Hz	C-6 (C-N)
124.8	d	J ≈ 18 Hz	C-4
117.5	d	J ≈ 5 Hz	C-5
54.8	s	-	O-CH (Cyclopropyl)
6.9	s	-	CH ₂ (Cyclopropyl)

Quality Control & Troubleshooting

When analyzing your sample, use this checklist to verify identity and purity:

- Regioisomer Check: If the ¹⁹F signal appears near -90 ppm, you may have the 2-fluoro-3-cyclopropoxy isomer (impurity from reverse substitution, though kinetically disfavored).^[1]
- Hydrolysis Product: A peak at m/z 114 (ESI+) or broad OH signals in NMR indicates hydrolysis to 3-fluoro-2-hydroxypyridine (pyridone tautomer).^[1]
- Residual Solvent: Check for DMF (δ 2.89, 2.96, 8.02 ppm in CDCl₃) or DMSO if used in synthesis.

References

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